

Physical and chemical characteristics of 1,3-Dibromo-2,4,6-trinitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dibromo-2,4,6-trinitrobenzene

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An In-depth Technical Guide to 1,3-Dibromo-2,4,6-trinitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **1,3-Dibromo-2,4,6-trinitrobenzene**. Due to the specialized nature of this compound, some experimental data is not readily available in public literature. This guide compiles all accessible information and provides theoretical context where experimental data is absent.

Core Physical and Chemical Characteristics

1,3-Dibromo-2,4,6-trinitrobenzene is a highly substituted aromatic compound. Its properties are dictated by the presence of two bromine atoms and three nitro groups on the benzene ring, which lead to significant electron withdrawal and potential for high reactivity and energetic properties.

Property	Value	Source
Molecular Formula	C ₆ HBr ₂ N ₃ O ₆	[1]
Molecular Weight	370.897 g/mol	[1]
Melting Point	136-137 °C	[2]
Appearance	Yellow colored thin needles (from acetic acid)	[2]
Boiling Point	Data not available	[2]
Density	Data not available	
Solubility	Soluble in acetic acid (for crystallization)	
CAS Number	13506-78-0	[3]

Synthesis

A documented method for the synthesis of **1,3-Dibromo-2,4,6-trinitrobenzene** involves the direct nitration of 1,3-dibromobenzene.[2] While a detailed experimental protocol with specific quantities and reaction conditions is not fully elaborated in the available literature, a general procedure can be outlined.

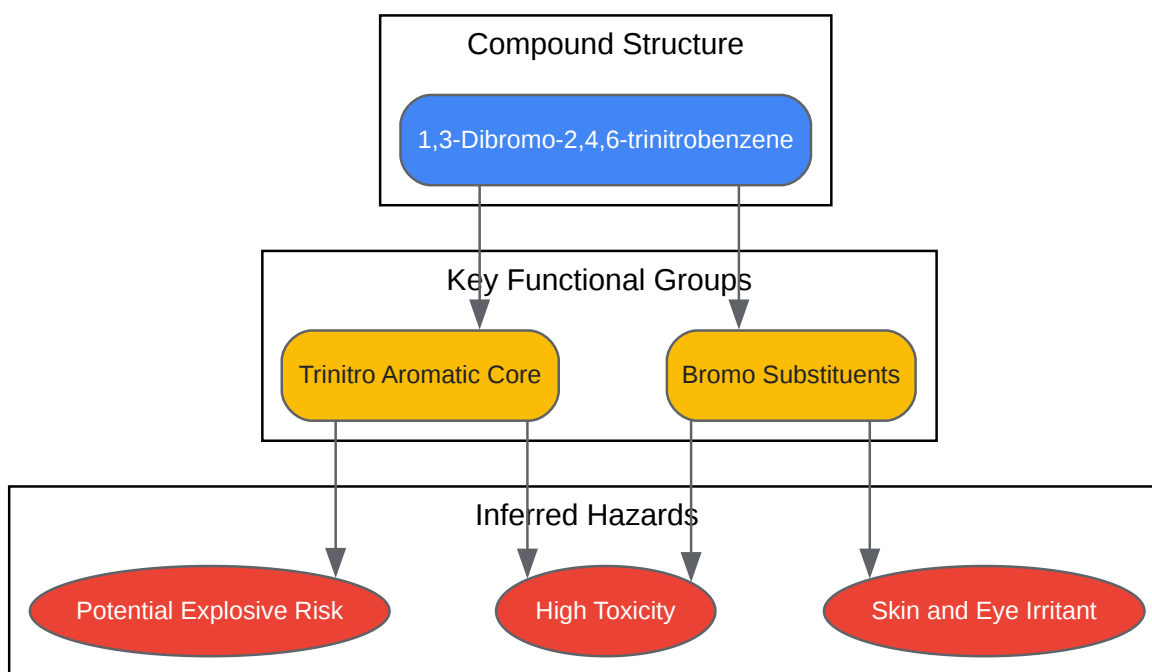
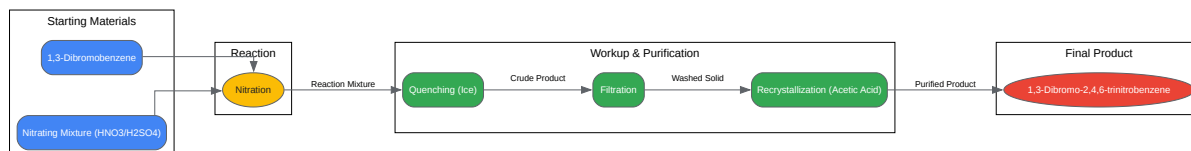
Experimental Protocol: Synthesis of 1,3-Dibromo-2,4,6-trinitrobenzene

Materials:

- 1,3-Dibromobenzene
- Fuming nitric acid
- Concentrated sulfuric acid
- Acetic acid (for recrystallization)

Procedure:

- A nitrating mixture is prepared by carefully adding fuming nitric acid to concentrated sulfuric acid under cooled conditions.
- 1,3-Dibromobenzene is slowly added to the nitrating mixture with constant stirring, while maintaining a controlled temperature to prevent runaway reactions.
- The reaction mixture is stirred for a specified period to allow for complete trinitration.
- Upon completion, the reaction mixture is poured onto ice to precipitate the crude product.
- The crude solid is collected by filtration and washed with water to remove residual acid.
- The crude **1,3-Dibromo-2,4,6-trinitrobenzene** is then purified by recrystallization from a suitable solvent, such as acetic acid, to yield yellow, needle-like crystals.^[2]



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References

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